3,5-Diamino-Functionalized Aryl Phosphonic Acid Building Blocks

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Compound of Interest

Compound Name:	*(3,5-Diaminophenyl)phosphonic acid*
Cat. No.:	*B12863624*

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Executive Summary

The 3,5-diamino-functionalized aryl phosphonic acid scaffold represents a high-value "molecular knot" for materials science and medicinal chemistry. Unlike simple anilines or phosphonates, this building block combines

symmetry with orthogonal reactivity: two nucleophilic amine handles for polymerization or coordination, and a robust phosphonic acid group for acidity, metal chelation, or electrostatic interaction.

This guide details the strategic deployment of 3,5-Diaminophenylphosphonic Acid (DAPPA) and its derivatives. It provides a validated synthetic workflow, characterization data, and application logic for researchers developing Proton Exchange Membranes (PEMs), Metal-Organic Frameworks (MOFs), and bone-targeting prodrugs.

Chemical Profile & Strategic Utility[1]

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Compound: 3,5-Diaminophenylphosphonic Acid (DAPPA) CAS Registry Number: (Generic derivatives vary; core structure typically customized) Molecular Formula:

Why this Building Block?

- Zwitterionic Tuning: The molecule exists as a zwitterion in neutral media (phosphonate anion/ammonium cation), providing unique solubility profiles and high melting points useful for thermally stable polymers.
- Geometry: The meta-positioning of amines (3,5-) relative to the phosphonate (1-) creates a rigid, triangular geometry ideal for preventing chain packing in polymers (increasing free volume for gas separation) or forming specific pore apertures in MOFs.
- Orthogonal Reactivity:
  - Amines: Ready for condensation with acid chlorides (polyamides), anhydrides (polyimides), or aldehydes (Schiff bases/COFs).
  - Phosphonate:[1][2][3][4][5][6][7][8] Remains chemically inert during amine condensation (if ester-protected) or acts as a cross-linking site (if free acid).

Synthetic Architecture

The synthesis of 3,5-diamino aryl phosphonates requires navigating the incompatibility of oxidation-sensitive amines with the conditions often used to install phosphorus.

The "Reduction-Last" Strategy (Recommended) The most robust route utilizes nitro-precursors. The phosphorus-carbon (P-C) bond is established before generating the sensitive amine groups.

Diagram 1: Synthetic Workflow (DOT)

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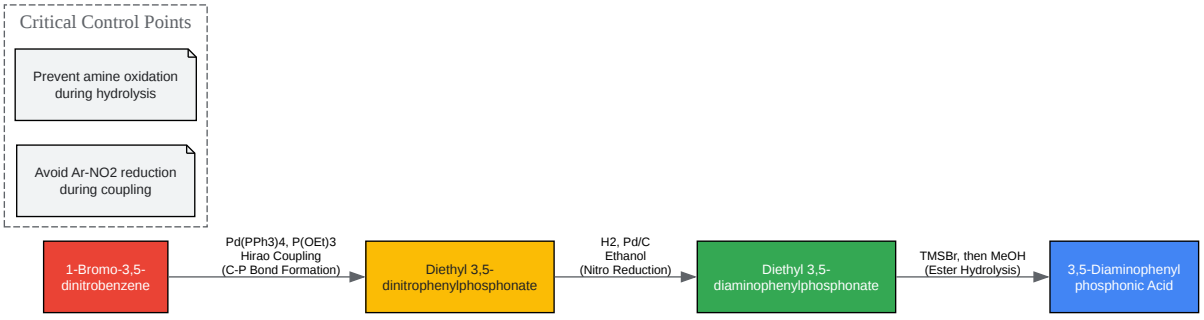

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Caption: Step-wise synthesis of 3,5-diaminophenylphosphonic acid emphasizing the "Reduction-Last" strategy to preserve amine integrity.

Detailed Experimental Protocols

Phase A: C-P Bond Formation (Hirao Coupling)

Objective: Install the phosphonate ester on the electron-deficient aromatic ring.

Reagents:

- 1-Bromo-3,5-dinitrobenzene (1.0 eq)
- Triethyl phosphite (1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) (5 mol%)
- Toluene (anhydrous)[6]

Protocol:

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- Charge a flame-dried Schlenk flask with 1-Bromo-3,5-dinitrobenzene (2.47 g, 10 mmol) and Pd(PPh3)4 (0.58 g, 0.5 mmol) under argon.
- Add anhydrous toluene (20 mL) and Triethyl phosphite (2.1 mL, 12 mmol).
- Heat the mixture to reflux (110°C) for 12–16 hours. Note: The electron-withdrawing nitro groups facilitate the oxidative addition of Pd.
- Cool to room temperature and concentrate under reduced pressure.
- Purification: Flash column chromatography (Hexanes/Ethyl Acetate gradient). The product, Diethyl 3,5-dinitrophenylphosphonate, typically elutes as a pale yellow solid.
    - Yield Target: >85%[9][10]

Phase B: Nitro Reduction

Objective: Reveal the amino groups without cleaving the phosphonate ester.

Reagents:

- Diethyl 3,5-dinitrophenylphosphonate (from Phase A)
- Pd/C (10% w/w)
- Ethanol (Absolute)[11]
- Hydrogen gas (Balloon pressure)

Protocol:

- Dissolve the dinitro compound (2.0 g) in ethanol (50 mL) in a hydrogenation flask.
- Add 10% Pd/C (200 mg). Safety: Add catalyst under inert atmosphere to prevent ignition of solvent vapors.
- Purge with H2 gas three times and stir vigorously under H2 balloon pressure at room temperature for 6 hours.

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- Monitor by TLC (amine product is highly polar and stains with ninhydrin).
- Filter through a Celite pad to remove catalyst.
- Concentrate filtrate to obtain Diethyl 3,5-diaminophenylphosphonate as a viscous brown oil or low-melting solid.
  - Yield Target: >95% (Quantitative)[10]

Phase C: Ester Hydrolysis (McKenna Method)

Objective: Clean conversion to the free phosphonic acid without forming anilinium salts.

Reagents:

- Bromotrimethylsilane (TMSBr) (4.0 eq)
- Dichloromethane (DCM) (anhydrous)
- Methanol[12]

Protocol:

- Dissolve the diamino-diester (1.0 g) in anhydrous DCM (10 mL) at 0°C.
- Add TMSBr dropwise. The silyl group attacks the phosphoryl oxygen, cleaving the ethyl esters.
- Stir at room temperature for 4 hours.
- Concentrate to remove excess TMSBr and ethyl bromide by-product.
- Add Methanol (10 mL) to the residue and stir for 1 hour (solvolysis of silyl esters).
- Isolation: The product, 3,5-Diaminophenylphosphonic acid, often precipitates as a zwitterionic solid. Collect by filtration and wash with cold ether.

Characterization Data Summary

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Technique	Expected Signal / Value	Structural Insight
31P NMR	12–18 ppm (decoupled)	Singlet confirms P-C bond integrity; shift upfield from ester (~18 ppm) to acid (~12 ppm).
1H NMR	6.0–6.5 ppm (Ar-H)	Upfield shift of aromatic protons relative to nitro-precursor due to electron-donating amines.
MS (ESI)	or	Confirmation of molecular weight.
Solubility	Water, DMSO, dilute acid/base	Insoluble in non-polar organics (Hexane, DCM) due to zwitterionic character.

Application Landscape

A. Proton Exchange Membranes (PEMs)

In fuel cell technology, polybenzimidazoles (PBI) doped with phosphoric acid are standard. However, acid leaching reduces lifetime.

- Innovation: Polymerizing 3,5-diaminophenylphosphonic acid with dicarboxylic acids creates a "self-doped" polymer where the acid group is covalently tethered.
- Mechanism: The phosphonic acid group participates in Grotthuss proton hopping mechanisms without leaching out of the membrane matrix.

B. Metal-Organic Frameworks (MOFs)

The

symmetry of the 3,5-diamino ligand allows for the formation of robust coordination networks.

- Lanthanide MOFs: The phosphonate group has a high affinity for Lanthanides (Eu, Tb), creating luminescent materials. The amine groups remain free within the pores, available for

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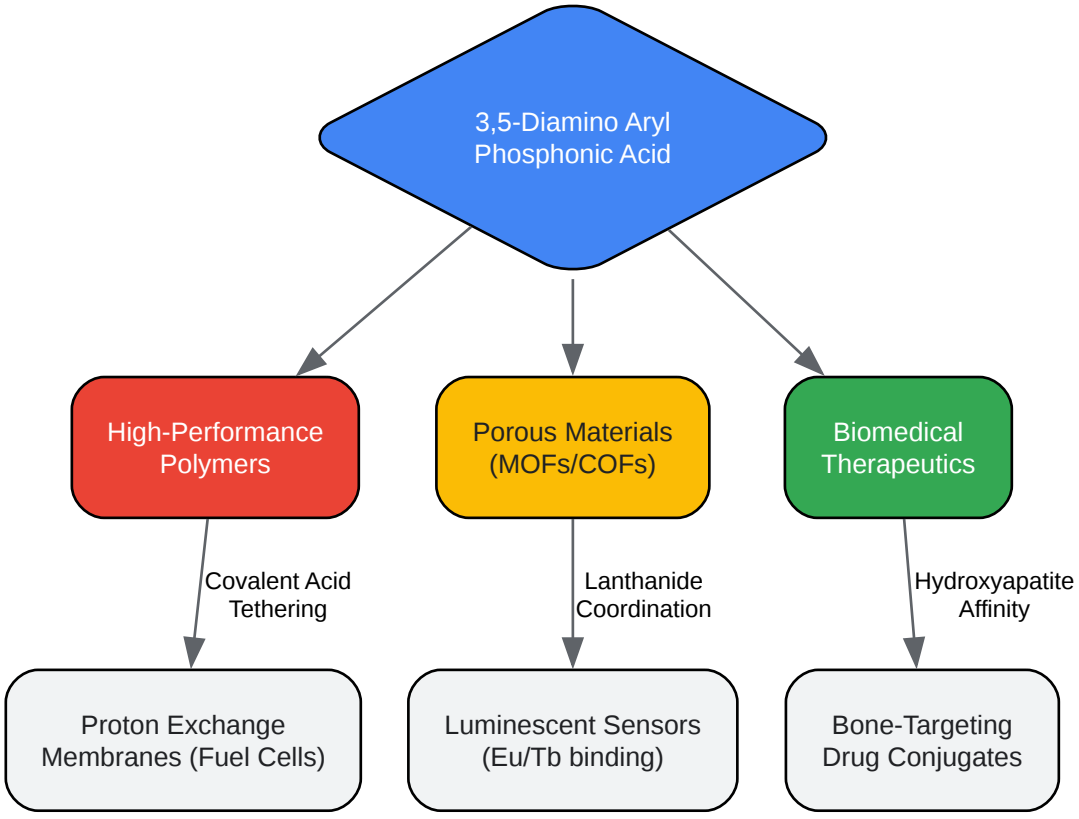
post-synthetic modification (e.g., sensing aldehydes or capturing CO2).

Diagram 2: Functional Utility Map (DOT)



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Caption: Divergent application pathways leveraging the orthogonal amine and phosphonate functionalities.

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